

Handling and storage procedures for 4-EthylNitrobenzene in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-EthylNitrobenzene

Cat. No.: B091404

[Get Quote](#)

Application Notes and Protocols for 4-EthylNitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **4-EthylNitrobenzene** in a laboratory setting. It includes key physical, chemical, and toxicological data, as well as experimental protocols relevant to its application in research and development.

Introduction

4-EthylNitrobenzene (CAS No. 100-12-9) is an aromatic nitro compound that serves as a valuable intermediate in organic synthesis.^[1] Its chemical structure, featuring an ethyl group and a nitro group on a benzene ring, allows for a variety of chemical transformations. The nitro group can be readily reduced to an amine, providing a pathway to 4-ethylaniline, a precursor for various dyes, pharmaceuticals, and other specialty chemicals. Notably, **4-ethylNitrobenzene** is a key raw material in the synthesis of the broad-spectrum antibiotic chloramphenicol. Given its reactivity and potential hazards, strict adherence to safety protocols is essential when handling this compound.

Data Presentation

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₉ NO ₂	[2][3]
Molecular Weight	151.17 g/mol	[2][3]
Appearance	Light yellow to yellow to orange clear liquid	[4]
Boiling Point	242 °C	[2]
Melting Point	-18 °C	[3]
Flash Point	117 °C	[4]
Specific Gravity	1.12 (at 20°C)	[3]
Refractive Index	1.54	[3]

Toxicological Data*

Specific quantitative toxicity data for **4-EthylNitrobenzene** is not readily available. The data presented below is for Nitrobenzene, a closely related compound, and should be considered as a conservative estimate of potential toxicity.

Parameter	Value	Species	Reference
LD50 Oral	588 mg/kg	Rat	[5]
LD50 Dermal	760 mg/kg	Rabbit	[5]
LC50 Inhalation	556 ppm (4 hours)	Rat	[6]

Occupational Exposure Limits*

Specific occupational exposure limits for **4-EthylNitrobenzene** have not been established. The limits for Nitrobenzene are provided as a safety reference.

Organization	Limit Type	Value	Reference
OSHA	PEL (8-hour TWA)	1 ppm (5 mg/m ³) [skin]	[7][8]
NIOSH	REL (10-hour TWA)	1 ppm (5 mg/m ³) [skin]	[9]
ACGIH	TLV (8-hour TWA)	1 ppm (5 mg/m ³) [skin]	[7]

Note: The "[skin]" notation indicates that skin absorption is a significant route of exposure.

Health and Safety Information

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[1]
Eye Irritation	2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation.[1]
Hazardous to the aquatic environment, acute hazard	3	H402: Harmful to aquatic life. [4]

First Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center.

Handling and Storage Procedures

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.
- **Respiratory Protection:** A NIOSH/MSHA-approved respirator is recommended. Use a full-face supplied-air respirator if the potential for exposure is high.

Safe Handling Practices

- Always work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with eyes, skin, and clothing.
- Avoid breathing vapor or mist.
- Wash thoroughly after handling.
- Keep away from heat, sparks, and flame.
- Ground and bond containers when transferring material.

Storage

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- Keep away from sources of ignition.

Experimental Protocols

Reduction of 4-Ethylnitrobenzene to 4-Ethylaniline

This protocol describes a general procedure for the reduction of **4-ethylnitrobenzene** to 4-ethylaniline using tin and hydrochloric acid.

Materials:

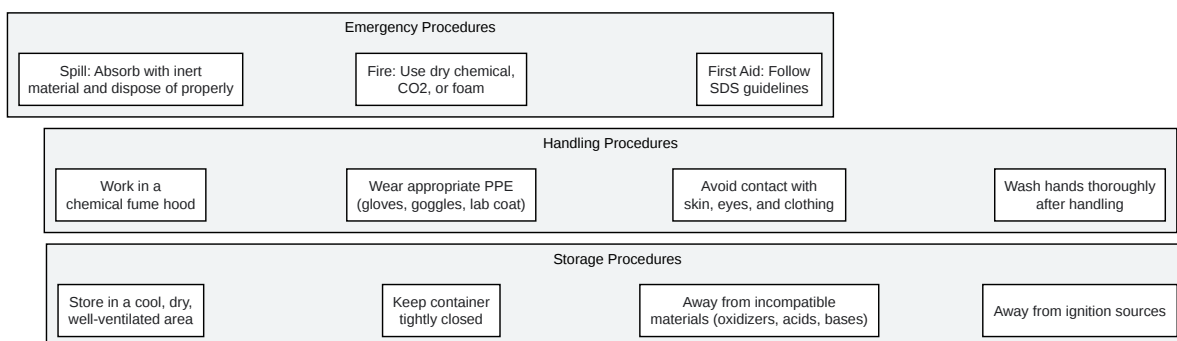
- **4-Ethylnitrobenzene**
- Granulated Tin
- Concentrated Hydrochloric Acid
- Sodium Hydroxide solution (e.g., 30%)
- Diethyl ether or other suitable extraction solvent
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Standard laboratory glassware

Procedure:

- In a round-bottom flask equipped with a reflux condenser, place **4-ethylnitrobenzene** and granulated tin.
- Slowly add concentrated hydrochloric acid to the flask. The reaction is exothermic and may require cooling in an ice bath to control the rate.
- After the initial reaction has subsided, heat the mixture to reflux for 1-2 hours to ensure the reaction goes to completion.

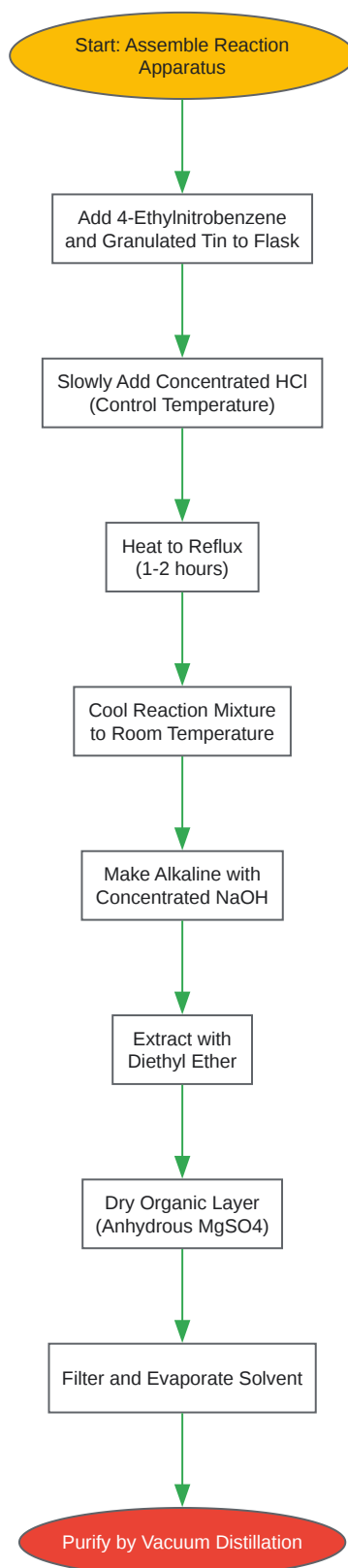
- Cool the reaction mixture to room temperature and make it strongly alkaline by the slow addition of a concentrated sodium hydroxide solution.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether.
- Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure to obtain crude 4-ethylaniline.
- The product can be further purified by distillation under reduced pressure.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and storage of **4-EthylNitrobenzene**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the reduction of **4-EthylNitrobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-EthylNitrobenzene | C₈H₉NO₂ | CID 7480 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-EthylNitrobenzene | 100-12-9 | AAA10012 | Biosynth [biosynth.com]
- 3. labproinc.com [labproinc.com]
- 4. 4-EthylNitrobenzene | 100-12-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. carlroth.com [carlroth.com]
- 6. HEALTH EFFECTS - Toxicological Profile for Nitrobenzene - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. nj.gov [nj.gov]
- 8. NITROBENZENE | Occupational Safety and Health Administration [osha.gov]
- 9. CDC - NIOSH Pocket Guide to Chemical Hazards - Nitrobenzene [cdc.gov]
- To cite this document: BenchChem. [Handling and storage procedures for 4-EthylNitrobenzene in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091404#handling-and-storage-procedures-for-4-ethylNitrobenzene-in-the-lab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com